

Navigating the Safe Disposal of Org-24598: A Procedural Guide

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Compound of Interest

Compound Name: Org-24598

Cat. No.: B1662365

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This guide provides essential logistical and safety information for the proper disposal of **Org-24598**, a potent and selective inhibitor of the glial glycine transporter GlyT1b.^[1] While a specific Safety Data Sheet (SDS) with detailed disposal instructions for **Org-24598** is not publicly available, this document synthesizes general chemical waste management principles with the known properties of the compound to offer a comprehensive operational plan.

Key Properties of Org-24598

Understanding the physicochemical properties of **Org-24598** is the first step toward safe handling and disposal. The following table summarizes key quantitative data for this compound.

Property	Value	Source
Molecular Weight	367.36 g/mol	[1]
Formula	C ₁₉ H ₂₀ F ₃ NO ₃	[1]
Appearance	White to off-white solid	
Purity	≥98% (HPLC)	[1]
Solubility	Soluble to 100 mM in DMSO. Greater than 2 mg/mL in H ₂ O.	
Storage Temperature	+4°C or 2-8°C	[1]
Storage Class	11 - Combustible Solids	
CAS Number	372198-97-5	[1]

Step-by-Step Disposal Protocol for Org-24598

This protocol outlines the recommended steps for the safe disposal of **Org-24598** waste, including unused compounds, contaminated materials, and empty containers.

1. Personal Protective Equipment (PPE) and Engineering Controls:

- Always handle **Org-24598** in a well-ventilated area, preferably within a chemical fume hood.
- Wear appropriate PPE, including safety glasses or goggles, a lab coat, and chemical-resistant gloves.

2. Waste Segregation and Collection:

- Solid Waste:
 - Collect unused or expired **Org-24598** powder and any grossly contaminated items (e.g., weighing paper, pipette tips) in a dedicated, clearly labeled hazardous waste container.
 - The container should be made of a compatible material (e.g., high-density polyethylene - HDPE) and have a tightly fitting lid.[2]

- Label the container as "Hazardous Waste" and clearly identify the contents, including the full chemical name ("**Org-24598**" and its chemical formula) and the approximate quantity.
- Liquid Waste (Solutions):
 - If **Org-24598** is dissolved in a solvent (e.g., DMSO), collect the waste in a designated container for halogenated or non-halogenated solvent waste, depending on the solvent used.
 - Do not mix incompatible waste streams. For instance, acidic or basic solutions should be collected separately.[\[2\]](#)[\[3\]](#)
 - Ensure the liquid waste container is properly labeled with the chemical names of all components and their approximate concentrations.[\[2\]](#)
 - Do not overfill liquid waste containers; leave adequate headspace for expansion.[\[2\]](#)
- Contaminated Labware and Sharps:
 - Disposable labware (e.g., centrifuge tubes, serological pipettes) that has come into contact with **Org-24598** should be disposed of as solid hazardous waste.
 - Any sharps (e.g., needles, razor blades) must be placed in a designated sharps container.[\[3\]](#)

3. Disposal of Empty Containers:

- As a precautionary measure, it is recommended to triple-rinse empty **Org-24598** containers with a suitable solvent (e.g., the solvent used for solubilization, or another appropriate solvent).
- Collect the rinsate as hazardous liquid waste.
- After rinsing, deface the original label on the container to prevent accidental reuse for other purposes.[\[2\]](#) The rinsed, defaced container can then typically be disposed of in the regular laboratory glass or plastic recycling, in accordance with institutional guidelines.

4. Storage of Waste:

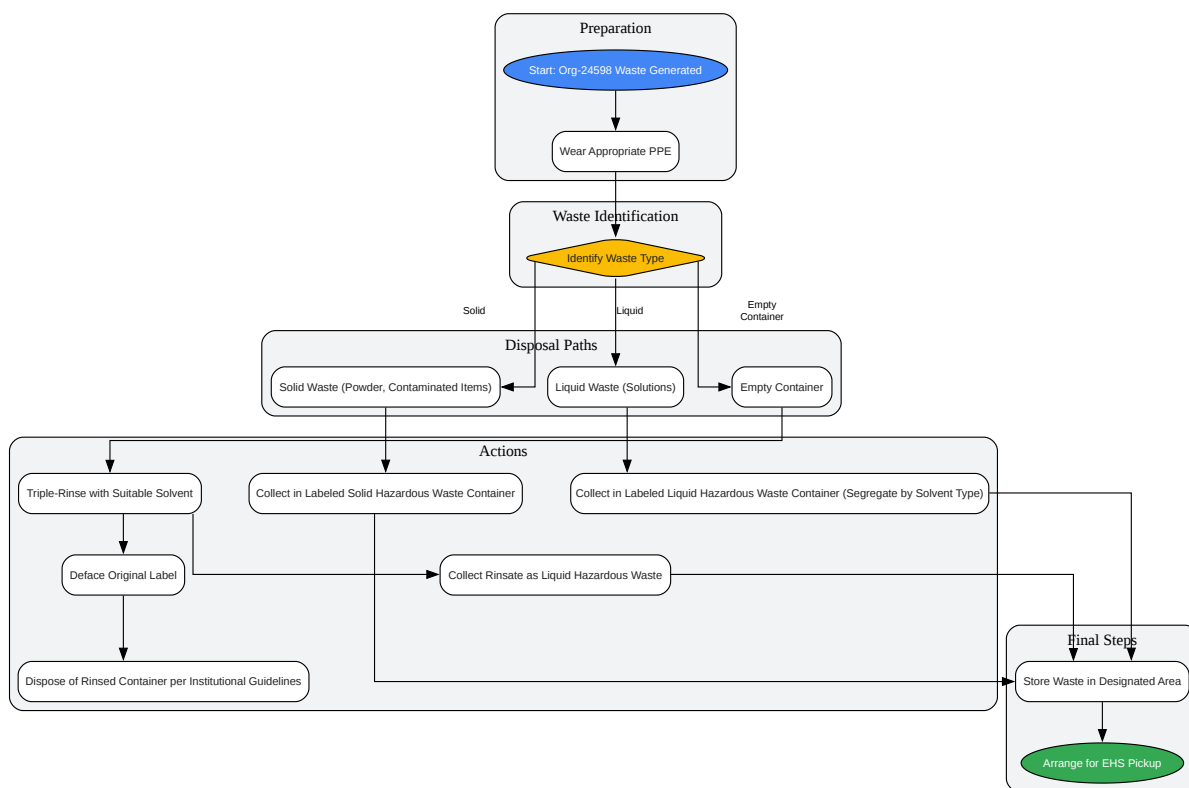
- Store all hazardous waste containers in a designated, secure area away from general laboratory traffic.
- Ensure containers are kept closed at all times, except when adding waste.[\[2\]](#)

5. Final Disposal:

- Arrange for the collection of all hazardous waste by your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.
- Follow all institutional and local regulations for hazardous waste disposal.

Visualizing the Disposal Workflow

The following diagram illustrates the decision-making process and workflow for the proper disposal of **Org-24598**.



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Caption: Workflow for the safe disposal of **Org-24598** waste.

By adhering to these procedures, laboratory personnel can effectively manage the disposal of **Org-24598**, minimizing risks to themselves and the environment, thereby fostering a culture of safety and responsibility. Always consult your institution's specific chemical hygiene plan and EHS office for guidance tailored to your location.

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- To cite this document: BenchChem. [Navigating the Safe Disposal of Org-24598: A Procedural Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1662365#org-24598-proper-disposal-procedures]

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